

# An In-depth Technical Guide to Tetraethylenepentamine (TEPA)

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## Compound of Interest

Compound Name: Tetraethylenepentamine

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This guide provides a detailed overview of the physicochemical properties of **Tetraethylenepentamine** (TEPA), a versatile aliphatic amine. The information is presented to support research and development activities where this compound may be utilized.

## Physicochemical Properties of Tetraethylenepentamine

Quantitative data for **Tetraethylenepentamine** are summarized in the table below for ease of reference and comparison.

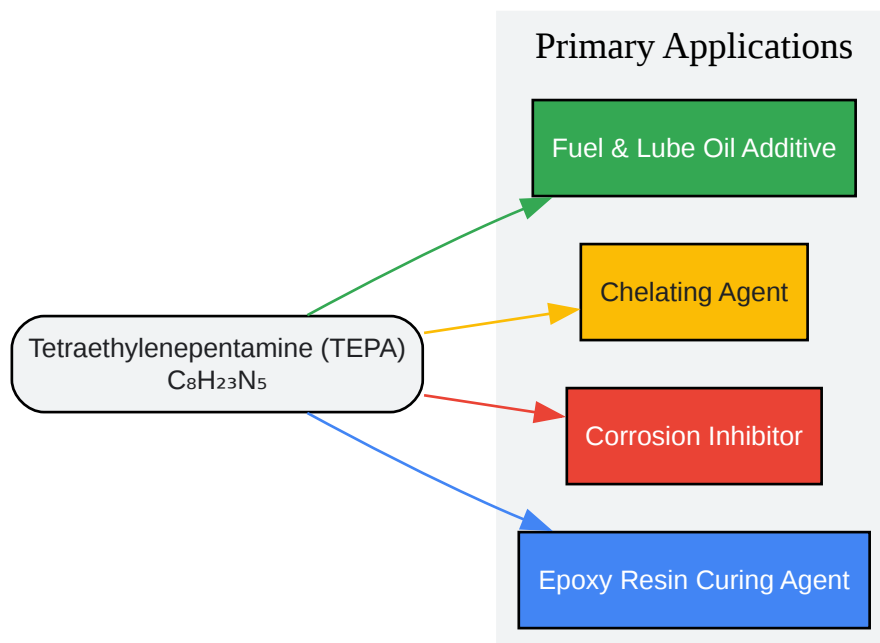
Property	Value
Molar Mass	189.307 g/mol [1]
Molecular Weight	189.3017 g/mol [2], 189.30 g/mol [3][4][5], 189.31 g/mol [6][7][8][9]
Chemical Formula	C <sub>8</sub> H <sub>23</sub> N <sub>5</sub> [1][2][3][10]
CAS Number	112-57-2[2]
Appearance	Clear to pale yellow viscous liquid[1][10]
Density	0.998 g/mL at 25 °C[5]
Boiling Point	340 °C (decomposes)[5][10]
Melting Point	-40 °C[5]
Solubility	Miscible in water and alcohol[10]

## Experimental Applications and Methodologies

**Tetraethylenepentamine** is a widely utilized chemical intermediate in various industrial and research applications. While detailed experimental protocols are specific to individual studies, the primary applications of TEPA are well-documented. It serves as a crucial component in the synthesis of various materials and as a functional agent in several chemical processes.

One notable application is its use as a curing agent for epoxy resins, where it facilitates the cross-linking of polymer chains to form a rigid, durable matrix.[3][10] In the realm of environmental science and materials research, TEPA has been employed to functionalize materials for specific purposes. For instance, it has been used to modify magnesium 2,5-dihydroxyterephthalate (Mg-MOF-74) to enhance the adsorption of carbon dioxide. Another application involves the modification of magnetic chitosan resin with TEPA to create an amine-bearing resin for the efficient removal of uranium from aqueous solutions. Furthermore, TEPA has been utilized in the synthesis of composite materials, such as poly(vinyl-chloride)/**tetraethylenepentamine** (PVC-TEPA), which acts as an effective catalyst for the Knoevenagel condensation reaction.

The following diagram illustrates the logical relationships of TEPA's primary industrial and research applications based on its chemical properties.



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#### Primary applications of **Tetraethylenepentamine (TEPA)**.

It is important to note that while TEPA is a subject of scientific research, the available literature primarily focuses on its industrial and chemical applications rather than its involvement in biological signaling pathways. Therefore, detailed diagrams of signaling cascades involving TEPA are not applicable in this context. The provided diagram logically outlines its established roles in various chemical processes. Researchers interested in specific experimental protocols should consult dedicated studies in the fields of polymer chemistry, materials science, and environmental remediation.

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